

Technical Guide: Reactivity Architecture of 3-Bromo-2-vinylpyridine

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Compound of Interest

Compound Name: 3-Bromo-2-vinylpyridine

CAS No.: 799246-56-3

Cat. No.: B1442014

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Executive Summary: The Bifunctional Scaffold

3-Bromo-2-vinylpyridine represents a "privileged scaffold" in drug discovery due to its dual reactivity profile. It combines a Michael acceptor warhead (the 2-vinyl group) with a synthetic handle (the 3-bromo substituent) on a pyridine core.

For researchers, this molecule presents a strategic paradox:

- **The Vinyl Group (Electrophile):** Enables covalent bonding to nucleophilic residues (Cysteine/Lysine) in proteins, a mechanism central to modern kinase inhibitors (e.g., EGFR inhibitors).
- **The Bromine Atom (Electrophile/Leaving Group):** Facilitates palladium-catalyzed cross-coupling (Suzuki, Buchwald-Hartwig) to elaborate the scaffold into complex pharmacophores.

Mastering this molecule requires orthogonal reaction conditions that allow modification of one site without compromising the other.

Electronic Structure & Reactivity Map

The reactivity of **3-Bromo-2-vinylpyridine** is governed by the electron-deficient nature of the pyridine ring, augmented by the inductive effects of the bromine and the resonance effects of the vinyl group.

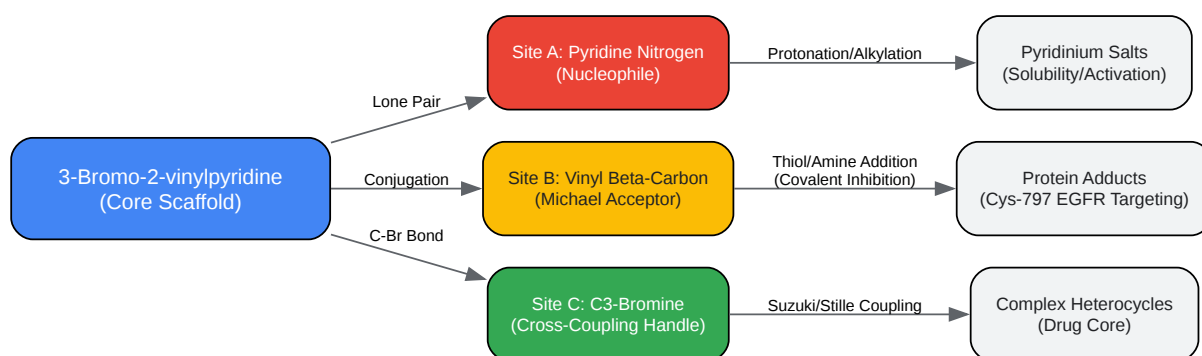
The Reactivity Triad

- Site A: The Pyridine Nitrogen (Nucleophile/Base)
 - Nature:
hybridized lone pair.
 - Reactivity: Protonation (, lower than pyridine due to electron-withdrawing Br and Vinyl), N-alkylation (quaternization), and coordination to metal catalysts.
 - Risk: Can poison Pd-catalysts during cross-coupling if not masked or if the catalyst system isn't robust.
- Site B: The Vinyl
 - Carbon (Soft Electrophile)
 - Nature: Conjugated system with the electron-poor pyridine ring.
 - Mechanism: The pyridine nitrogen withdraws electron density via resonance, making the -carbon of the vinyl group highly susceptible to nucleophilic attack (Michael Addition).
 - Modulation: The C3-Bromine atom exerts an inductive withdrawing effect (-I), potentially increasing the electrophilicity of the vinyl group compared to unsubstituted 2-vinylpyridine.
- Site C: The C3-Bromine (Hard Electrophile / Oxidative Addition Site)
 - Nature: Aryl halide bond.^{[1][2]}
 - Reactivity: Susceptible to oxidative addition by Pd(0) species.

- Sterics: Proximity to the 2-vinyl group creates steric crowding, which can hinder bulky ligands during catalysis.

Visualization: Reactivity Topology

The following diagram maps the orthogonal reactivity sites and their primary chemical pathways.



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Figure 1: Orthogonal reactivity map of **3-Bromo-2-vinylpyridine** showing the three distinct chemical handles.

Nucleophilic & Electrophilic Mechanisms[3][4][5][6][7]

The Vinyl Group: Michael Addition Kinetics

In drug development, the 2-vinylpyridine moiety is a "tunable warhead." Unlike acrylamides (which are often too reactive), vinylpyridines offer a more moderate reactivity profile, reducing off-target toxicity.

- Mechanism: A soft nucleophile (e.g., Cysteine thiol in a protein pocket) attacks the β -carbon. The resulting carbanion is stabilized by delocalization onto the pyridine nitrogen (forming an aza-enolate equivalent), which is then protonated.

- **C3-Br Effect:** The bromine at C3 is crucial. It destabilizes the transition state slightly via sterics but stabilizes the developing negative charge inductively. This allows fine-tuning of the parameter in covalent inhibitors.

The Bromine Handle: Cross-Coupling Challenges

Using the C3-Br for Suzuki-Miyaura coupling while preserving the vinyl group is challenging because vinyl groups can polymerize under the basic, hot conditions of cross-coupling.

- **Strategy:** Use "Ligand-Free" or high-activity catalyst systems (e.g., / SPhos) that operate at lower temperatures.
- **Alternative:** Perform the coupling before installing the vinyl group (e.g., using 3-bromo-2-methylpyridine, then condensing with formaldehyde), though direct coupling on the vinyl-substrate is preferred for convergent synthesis.

Experimental Protocols

Protocol A: Cysteine Reactivity Assay (Michael Addition)

Objective: To quantify the electrophilicity of the vinyl warhead, simulating covalent drug binding.

Reagents:

- **Substrate:** **3-Bromo-2-vinylpyridine** (10 mM in DMSO).
- **Nucleophile:** Glutathione (GSH) or N-acetylcysteine (NAC) (100 mM in PBS).
- **Buffer:** Phosphate-buffered saline (PBS), pH 7.4.
- **Internal Standard:** Benzyl alcohol.

Workflow:

- **Preparation:** Dissolve **3-Bromo-2-vinylpyridine** in DMSO to create a stock solution.

- Incubation: Mix substrate (50 μ M final) with GSH (500 μ M final, 10-fold excess) in PBS at 37°C.
- Monitoring: Aliquot samples at t=0, 15, 30, 60, and 120 mins. Quench with 1% Formic Acid.
- Analysis: Analyze via LC-MS/MS. Monitor the disappearance of the parent peak (M+H 184/186) and appearance of the GSH-Adduct (M+H ~491/493).
- Calculation: Plot

vs. time to determine the pseudo-first-order rate constant (

).

Self-Validating Check: The reaction should follow pseudo-first-order kinetics. If linearity fails, check for substrate precipitation or oxidation of GSH (dimerization).

Protocol B: C3-Selective Suzuki Coupling (Vinyl Preservation)

Objective: To couple an aryl boronic acid to C3 without polymerizing the vinyl group.

Reagents:

- Substrate: **3-Bromo-2-vinylpyridine** (1.0 eq).
- Partner: Phenylboronic acid (1.2 eq).
- Catalyst:

(3 mol%).
- Base:

(2.0 eq, mild base preferred over carbonates).
- Solvent: 1,4-Dioxane/Water (4:1).

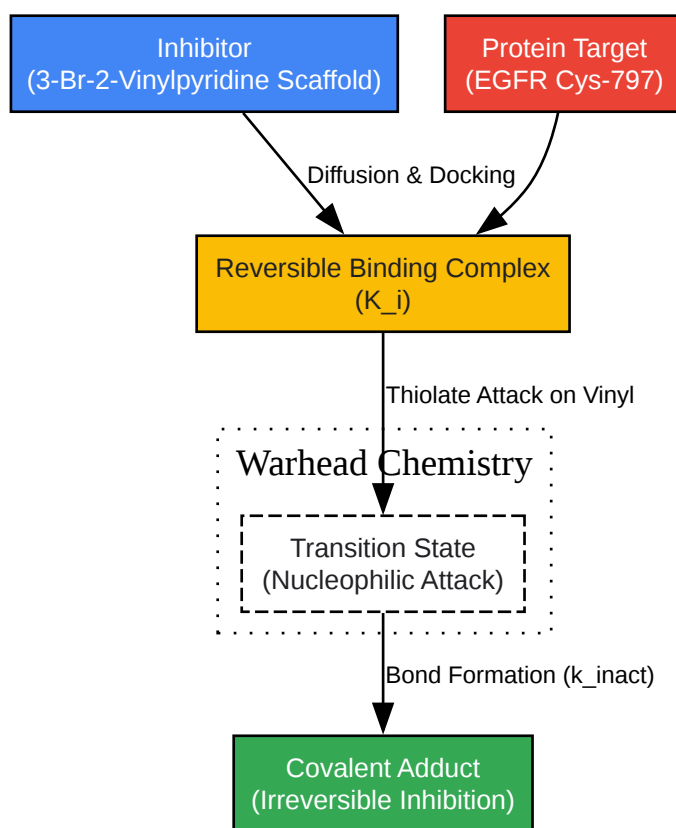
- Additives: BHT (2,6-di-tert-butyl-4-methylphenol) (1 mol%) as a radical scavenger to inhibit polymerization.

Step-by-Step:

- Degassing: Charge a reaction vial with substrate, boronic acid, base, and BHT. Seal and purge with Argon for 5 mins.
- Solvation: Add degassed Dioxane/Water.
- Catalyst Addition: Add Pd catalyst quickly under Argon flow.
- Reaction: Heat to 60°C (Do not exceed 80°C to minimize vinyl degradation) for 4–6 hours.
- Workup: Cool to RT. Dilute with EtOAc, wash with brine.^[3] Dry over .
- Purification: Flash chromatography. Note: Vinylpyridines can streak on silica; add 1% Et₃N to the eluent.

Covalent Inhibition Pathway Diagram

The following diagram illustrates the mechanism of action when a **3-bromo-2-vinylpyridine** derivative acts as a Targeted Covalent Inhibitor (TCI) against a kinase (e.g., EGFR).



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Figure 2: Kinetic pathway of covalent inhibition. The vinyl group executes the final irreversible step (

) after initial binding (

).

Quantitative Data Summary

Parameter	Value / Characteristic	Relevance
Molecular Weight	184.03 g/mol	Fragment-based drug design (Low MW).
ClogP	~2.1	Good lipophilicity for cell permeability.
Electrophilicity (parameter)	Moderate (Tunable)	Less reactive than acrylamides; reduces off-target binding.
Leaving Group	Bromide (C3)	Excellent for Pd-catalyzed coupling; poor for .
pKa (Conj. Acid)	~2.8 - 3.5	Less basic than pyridine (5.2) due to inductive withdrawal by Br/Vinyl.

References

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